

Analytical techniques for "2-Chloroquinoline-6-carboxylic acid" quantification

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Compound of Interest

Compound Name: 2-Chloroquinoline-6-carboxylic acid

CAS No.: 849996-80-1

Cat. No.: B1591687

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Application Note: Analytical Strategy for the Quantification of **2-Chloroquinoline-6-carboxylic Acid**

Executive Summary

2-Chloroquinoline-6-carboxylic acid (CAS: 204782-99-0) is a critical pharmacophore and intermediate in the synthesis of multi-targeted tyrosine kinase inhibitors, most notably Lenvatinib (Lenvima).^[1] Its structural integrity—specifically the 2-chloro substitution and the 6-carboxylic acid moiety—is pivotal for downstream amidation reactions.^[1]

This guide details a robust High-Performance Liquid Chromatography (HPLC-UV) protocol for the quantification and purity assessment of this intermediate. Unlike generic methods, this protocol addresses the specific challenges of analyzing amphoteric quinolines: preventing peak tailing caused by the basic nitrogen and ensuring consistent retention of the polar carboxylic acid group.^[1]

Chemical Context & Analytical Challenges

Property	Description	Analytical Implication
Structure	Bicyclic aromatic (Quinoline) with -Cl and -COOH substituents.[1][2][3][4][5][6]	Strong UV chromophore (detectable at 254 nm).[1]
Acidity (pKa)	~4.5 (COOH) and ~1-2 (Quinoline N).[1]	Critical: Mobile phase pH must be controlled. At neutral pH, the molecule is anionic (COO-), leading to poor retention on C18.[1]
Solubility	Low in water; soluble in DMSO, Methanol, and basic aqueous solutions.[1]	Sample diluent must be matched to the mobile phase to prevent precipitation in the column head.[1]
Impurities	Regioisomers, des-chloro analogs, and hydrolysis by-products (2-hydroxyquinoline). [1]	Selectivity is required to resolve the 2-chloro vs. 2-hydroxy species.[1]

Protocol 1: HPLC-UV Quantification (Standard Method)

This method is designed for Assay (Quantification) and Purity determination.[1] It utilizes a "ion-suppression" strategy, using an acidic mobile phase to keep the carboxylic acid protonated, ensuring sharp peak shape and reproducible retention.[1]

Chromatographic Conditions

- Instrument: HPLC system with Binary Pump and Diode Array Detector (DAD) or VWD.
- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18 or Waters XBridge BEH C18), 4.6 x 150 mm, 3.5 μ m or 5 μ m.[1]
 - Expert Insight: "End-capping" is non-negotiable here to minimize interaction between the basic quinoline nitrogen and free silanol groups on the silica, which causes severe tailing.

[\[1\]](#)

- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Injection Volume: 5–10 µL.
- Detection:
 - 254 nm: Primary quantification (max absorption of quinoline ring).[\[1\]](#)
 - 220 nm: Secondary check for non-aromatic impurities.

Mobile Phase Composition

- Mobile Phase A (Buffer): 0.1% Phosphoric Acid (H₃PO₄) in Water (pH ~2.0–2.5).[\[1\]](#)
 - Why: Keeps the -COOH group protonated (neutral) for better interaction with the hydrophobic C18 phase.[\[1\]](#)
- Mobile Phase B (Organic): Acetonitrile (HPLC Grade).[\[1\]](#)

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	40	60	Linear Gradient
18.0	10	90	Wash
20.0	10	90	Hold
20.1	90	10	Re-equilibration
25.0	90	10	End

Sample Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of **2-Chloroquinoline-6-carboxylic acid** into a 10 mL volumetric flask. Dissolve in 2 mL DMSO (to ensure complete solubility), then make up to volume with Methanol.
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock Solution into a 10 mL flask. Dilute to volume with Mobile Phase A:Acetonitrile (90:10).
 - Caution: Do not use pure water as a diluent; the compound may precipitate.[1]

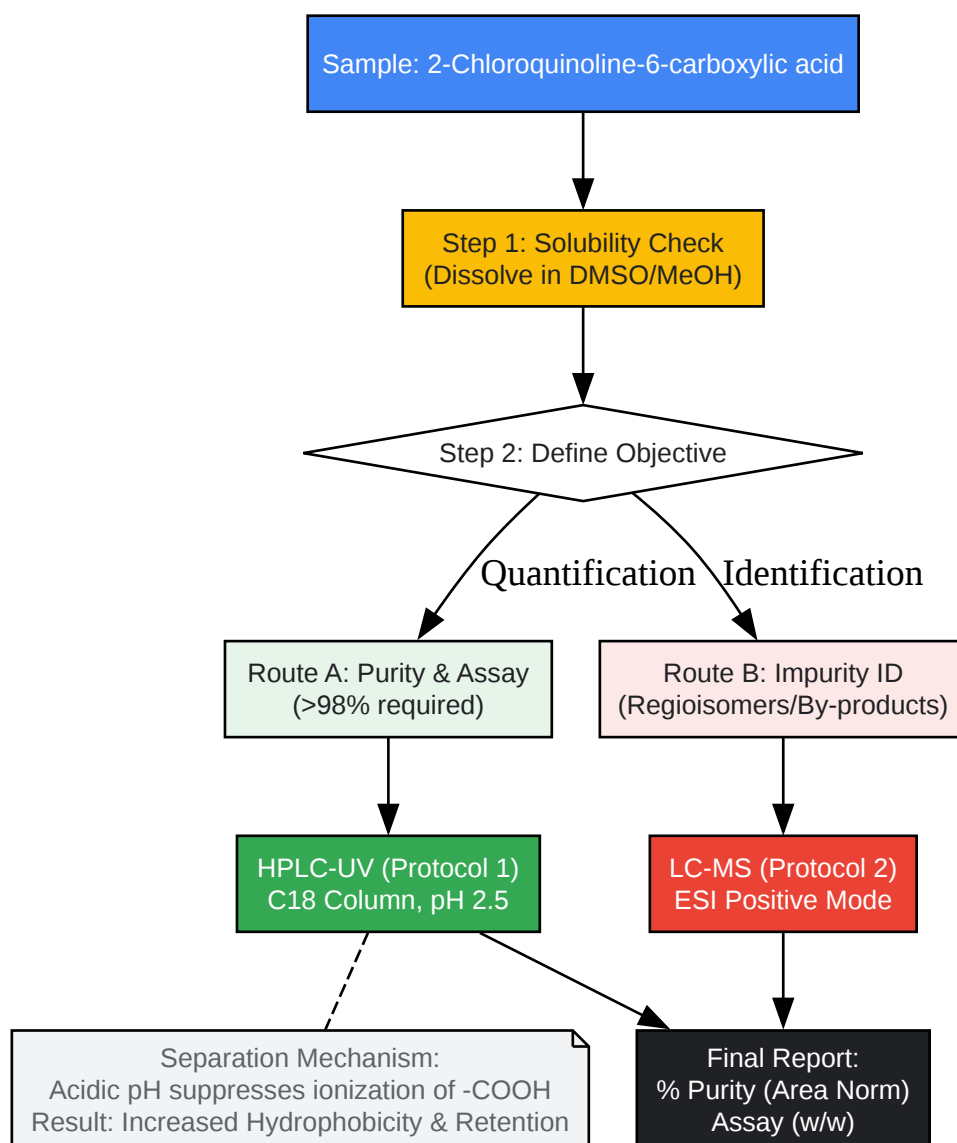
Protocol 2: LC-MS/MS for Genotoxic Impurity Screening

In drug development, verifying the absence of highly reactive chlorinated by-products is essential.[1]

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).[1]
 - Target Ion: $[M+H]^+ = m/z$ 208.0 (for ^{35}Cl) and 210.0 (for ^{37}Cl).[1]
- Mobile Phase Modifier: Replace Phosphoric Acid with 0.1% Formic Acid (volatile for MS compatibility).
- Rationale: The 2-chloro group provides a distinct isotopic pattern (3:1 ratio of M:M+2).[1] Loss of the chlorine (substitution by -OH) results in a mass shift to m/z 190, easily detectable by MS.[1]

Visualization: Method Logic & Workflow

The following diagram illustrates the decision-making process for method selection and the mechanism of separation.



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Caption: Analytical workflow for **2-Chloroquinoline-6-carboxylic acid**, highlighting the critical role of pH control in the HPLC separation mechanism.

Validation Criteria (Acceptance Limits)

To ensure the method is "Self-Validating" (Trustworthiness), the following system suitability parameters must be met before every run:

Parameter	Acceptance Criteria	Rationale
Retention Time (RT)	8.0 – 12.0 min	Ensures adequate separation from the solvent front and late eluters.[1]
Tailing Factor (T)	< 1.5	Indicates successful suppression of silanol interactions (critical for quinolines).[1]
Resolution (Rs)	> 2.0	Between the main peak and the nearest impurity (often 2-hydroxyquinoline).[1]
Precision (RSD)	< 2.0% (n=6)	Confirms injection and pump stability.[1]
LOD / LOQ	~0.5 µg/mL / 1.5 µg/mL	Estimated based on strong UV absorbance at 254 nm.[1]

Troubleshooting Guide

- Issue: Peak Splitting or Fronting.
 - Cause: Sample solvent is too strong (e.g., 100% DMSO) or pH is near the pKa (4.5).[1]
 - Fix: Dilute the sample with the starting mobile phase (Acidic Water/ACN) and verify Mobile Phase A pH is < 2.5.[1]
- Issue: Ghost Peaks.
 - Cause: Carryover of the "sticky" quinoline ring.[1]
 - Fix: Add a needle wash step with 50:50 Methanol:Water + 0.1% Formic Acid.[1]

References

- Vertex Pharmaceuticals. (2015).[1] Fused 1,4-dihydrodioxin derivatives as inhibitors of heat shock transcription factor 1.[1] (Patent No.[1][5] WO2015049535A1).[1] Google Patents. [Link](#)

- Context: Describes the synthesis and purification (via silica gel chromatography with acetic acid) of **2-chloroquinoline-6-carboxylic acid** (Compound 18).
- Ladraa, S., et al. (2010).[1] 2-Chloroquinoline-3-carboxylic acid.[1][2] Acta Crystallographica Section E, 66(3), o693.[1] [Link](#)
- Context: Provides structural data and X-ray crystallography parameters for the closely related isomer, validating the quinoline-carboxylic acid structural properties.
- International Conference on Harmonisation (ICH). (2005).[1] Validation of Analytical Procedures: Text and Methodology Q2(R1). [Link](#)
- Context: The authoritative standard for the validation parameters (LOD, LOQ, Precision) cited in Section 6.

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